

# Application Notes and Protocols for Protein and Enzyme Stabilization Using Tween 85

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## Compound of Interest

Compound Name: Tween 85  
Cat. No.: B12389358

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These application notes provide a comprehensive guide to utilizing **Tween 85** (also known as Polysorbate 85) for the stabilization of proteins and enzymes in various formulations. While extensive research has been conducted on other polysorbates like Tween 20 and Tween 80, the principles and methodologies outlined here are broadly applicable to **Tween 85**.<sup>[1][2][3]</sup> Researchers should consider these as a starting point and optimize the protocols for their specific protein or enzyme of interest.

## Introduction to Tween 85 in Protein Stabilization

**Tween 85** is a non-ionic surfactant belonging to the polysorbate family, widely used as an emulsifier, solubilizer, and stabilizer in pharmaceutical, cosmetic, and food industries.<sup>[4][5][6]</sup> Its ability to protect proteins and enzymes from degradation is crucial for maintaining their therapeutic efficacy and extending their shelf life.<sup>[6][7]</sup>

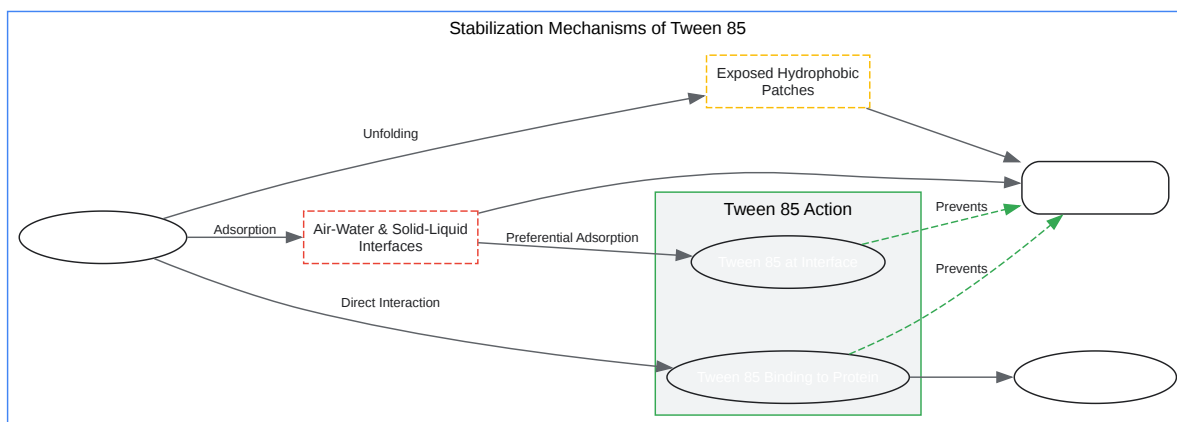
Key Properties of **Tween 85**:

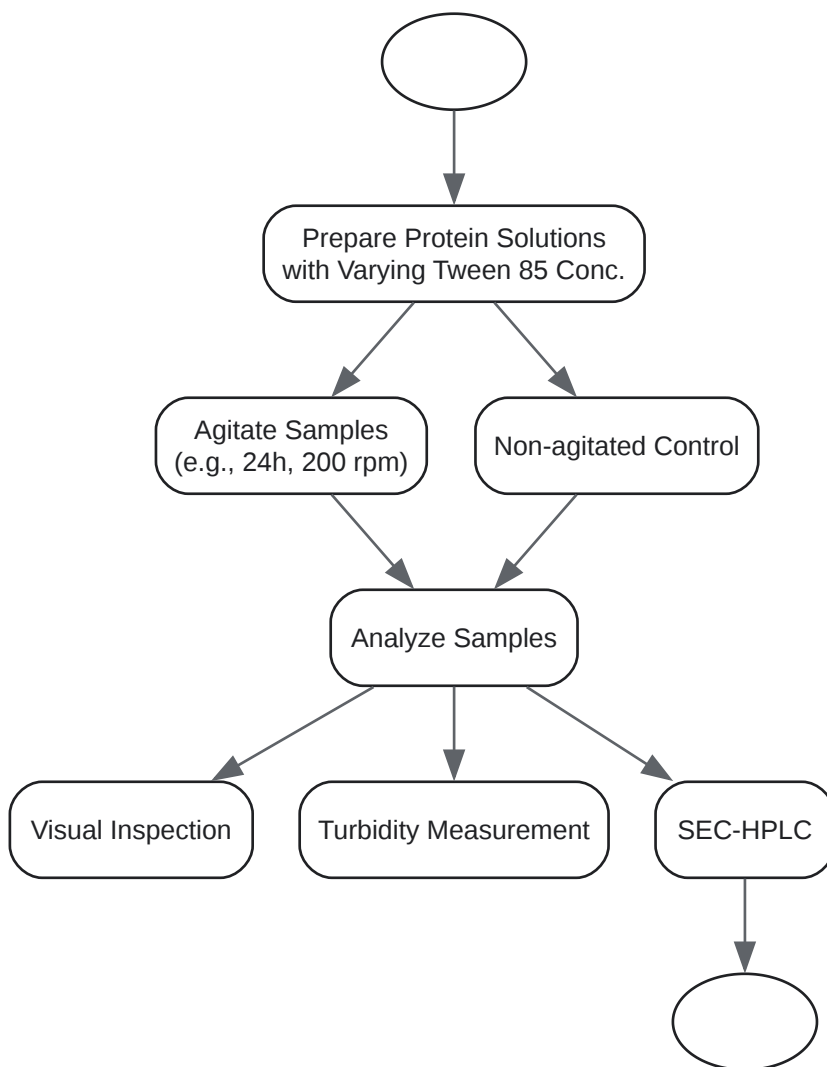
| Property             | Value                                                         | Reference |
|----------------------|---------------------------------------------------------------|-----------|
| Synonyms             | Polysorbate 85,<br>Polyoxyethylene (20) sorbitan<br>trioleate | [5]       |
| CAS Number           | 9005-70-3                                                     | [5]       |
| Appearance           | Clear yellow to amber viscous<br>liquid                       | [5]       |
| Saponification Value | 80 - 95 mg KOH/g                                              | [5]       |
| Solubility           | Soluble in water and alcohol                                  |           |

## Mechanism of Protein and Enzyme Stabilization

**Tween 85** stabilizes proteins and enzymes through several mechanisms, primarily by preventing aggregation and denaturation at interfaces.

- **Preventing Surface-Induced Aggregation:** Proteins tend to adsorb to interfaces (e.g., air-water, solid-liquid), where they can unfold and aggregate. **Tween 85**, being surface-active, preferentially adsorbs to these interfaces, creating a protective layer that prevents protein adsorption and subsequent aggregation.[8]
- **Direct Interaction with Proteins:** **Tween 85** can interact with hydrophobic patches on the surface of proteins. This interaction can shield these regions from the aqueous environment, preventing protein-protein interactions that lead to aggregation.[9]
- **Increasing Thermodynamic Stability:** By binding to the protein, **Tween 85** can increase the free energy of unfolding, making the native conformation more stable.[9]





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